

Characterization & Performance Guide: 5-Bromo-2-chloro-N-methylaniline[1]

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Compound of Interest

Compound Name: 5-bromo-2-chloro-N-methylaniline

CAS No.: 1281907-31-0

Cat. No.: B3019536

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Executive Summary

5-Bromo-2-chloro-N-methylaniline (CAS: 1281907-31-0) is a halogenated aniline derivative utilized as a specialized intermediate in the synthesis of pharmaceuticals and agrochemicals. [1][2][3][4] Unlike its primary amine parent, this secondary amine exhibits distinct physical properties due to the introduction of the N-methyl group, which disrupts intermolecular hydrogen bonding.

Current Reference Status:

- **Experimental Melting Point:** Not explicitly defined in standard open-literature crystallographic databases.
- **Physical State:** Typically observed as a viscous oil or low-melting solid at room temperature. [1]
- **Primary Reference Standard:** The unmethylated parent, 5-bromo-2-chloroaniline, serves as the critical solid-state reference (MP: 47°C).[1]

Melting Point Reference & Comparative Physical Analysis

To validate the identity of **5-bromo-2-chloro-N-methylaniline**, researchers must rely on a comparative property analysis against its parent compound and regioisomers. The N-methylation of anilines generally lowers the melting point (MP) by reducing the number of hydrogen bond donors from two (in $-NH_2$) to one (in $-NHMe$) and increasing steric bulk.

Table 1: Comparative Physical Properties

Compound	Structure	CAS No.[1]	Physical State	Melting Point (Exp.)
5-Bromo-2-chloro-N-methylaniline	Target	1281907-31-0	Oil / Low-Melt Solid	< 40°C (Predicted)
5-Bromo-2-chloroaniline	Parent (Unmethylated)	60811-17-8	Crystalline Solid	47°C [1]
4-Bromo-2-chloroaniline	Regioisomer	38762-41-3	Crystalline Solid	70–72°C [2]
2-Bromo-5-chloroaniline	Regioisomer	823-57-4	Crystalline Solid	~58°C (varies by purity)

Technical Insight: If your synthesized sample of the target compound is a solid with a melting point significantly higher than 50°C, suspect contamination with the starting material (parent amine) or a regioisomer.

Synthesis Performance Comparison: Method Selection

For the preparation of **5-bromo-2-chloro-N-methylaniline**, two primary pathways exist. The choice of method critically impacts the purity profile and yield, which are the true performance metrics for this intermediate.

Method A: Reductive Amination (Recommended)

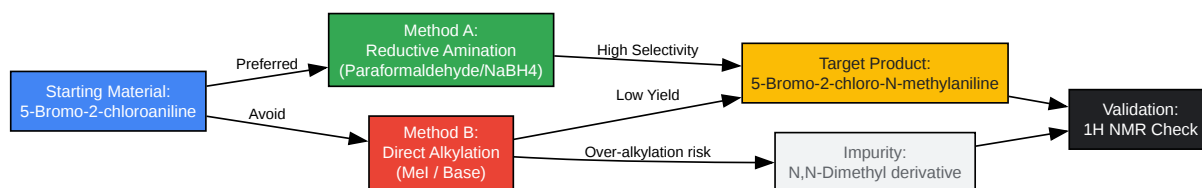
- Reagents: Paraformaldehyde / NaBH₄ (or NaBH₃CN) / Acid catalyst.
- Mechanism: Formation of a benzoxazine or iminium intermediate followed by reduction.
- Performance: High selectivity for mono-methylation. Minimal formation of N,N-dimethyl byproduct.

Method B: Direct Alkylation[1]

- Reagents: Methyl Iodide (MeI) / Base (K₂CO₃).
- Mechanism: S_N2 Nucleophilic Substitution.[1]
- Performance: Poor selectivity.[5] Difficult to control stopping at the mono-methyl stage; often yields a mixture of unreacted amine, mono-methyl, and N,N-dimethyl product.[1]

Workflow Visualization

The following diagram illustrates the critical decision pathways and the validation logic for the synthesis.



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Figure 1: Synthesis pathway comparison highlighting the selectivity advantage of Reductive Amination.

Detailed Experimental Protocol (Method A)

This protocol is designed to maximize mono-methylation selectivity, ensuring the physical properties match the "oil/low-melt" expectation rather than the higher melting point of the starting material.

Objective: Synthesis of **5-bromo-2-chloro-N-methylaniline** via Reductive Amination.

Step-by-Step Methodology:

- Formation of Active Species:
 - In a round-bottom flask, dissolve 5-bromo-2-chloroaniline (1.0 eq) in Methanol (MeOH).
 - Add Paraformaldehyde (1.5 eq) and Sodium Methoxide (NaOMe, 1.5 eq) or a catalytic amount of acid depending on the specific reductive variant.
 - Stir at reflux for 2–4 hours. This forms the intermediate imine/oxazine species.
- Reduction:
 - Cool the mixture to 0°C.
 - Cautiously add Sodium Borohydride (NaBH₄, 2.0 eq) portion-wise. Caution: Gas evolution (H₂).
 - Allow the reaction to warm to room temperature and stir overnight.
- Work-up:
 - Quench with water/ice.
 - Extract with Ethyl Acetate (3x).
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Purification:
 - Purify via silica gel column chromatography (Eluent: Hexanes/Ethyl Acetate gradient).
 - Expected Result: A pale yellow to colorless oil or low-melting solid.[\[1\]](#)

Self-Validating Analytical System

To confirm the identity and purity of the product without a definitive literature melting point, use the following spectroscopic markers.

Nuclear Magnetic Resonance (^1H NMR)

The NMR spectrum provides the definitive proof of structure.

- N-Methyl Group: Look for a distinctive singlet (or doublet if coupling with NH) in the range of δ 2.85 – 2.95 ppm.
 - Note: If you see a singlet at $\sim 3.0+$ ppm with an integration of 6H, you have formed the N,N-dimethyl impurity.
- NH Proton: A broad singlet around δ 4.0 – 4.5 ppm (solvent dependent).
- Aromatic Region:
 - Protons will shift slightly upfield compared to the primary amine parent due to the inductive effect of the methyl group.
 - Pattern: Three aromatic protons (H-3, H-4, H-6).^[1] H-6 (ortho to N) typically appears as a doublet or doublet of doublets.^[1]

HPLC / LC-MS^[3]

- Retention Time: The N-methyl derivative is less polar than the primary amine parent.^[1] It should elute after the parent 5-bromo-2-chloroaniline on a standard C18 Reverse Phase column.^[1]
- Mass Spec: Look for the $[\text{M}+\text{H}]^+$ peak at 220/222 (Br/Cl isotope pattern).
 - Parent mass: 206/208.
 - Target mass: 220/222.

References

- PrepChem. "Synthesis of 5-Bromo-2-chloroaniline."^[1] PrepChem.com. Accessed Feb 15, 2026. [[Link](#)]

- National Institutes of Health (NIH). "2-Bromo-5-chloroaniline | C₆H₅BrClN | CID 11310276." [1] PubChem. Accessed Feb 15, 2026. [[Link](#)]
- Royal Society of Chemistry. "N-Methylation of ortho-Substituted Aromatic Amines." RSC Advances. Accessed Feb 15, 2026. [[Link](#)]

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Sources

- 1. 60811-17-8|5-Bromo-2-chloroaniline|BLD Pharm [bldpharm.com]
- 2. 1281907-31-0 | 5-Bromo-2-chloro-N-methylaniline - AiFChem [aifchem.com]
- 3. 1281907-31-0|5-Bromo-2-chloro-N-methylaniline|BLD Pharm [bldpharm.com]
- 4. 38762-41-3|4-Bromo-2-chloroaniline|BLD Pharm [bldpharm.com]
- 5. CAS/ID No. 1281907-31-0 | Alchimica [shop.alchimica.cz]
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